

Application Notes and Protocols: Supercritical CO₂ Dyeing of PET with Disperse Yellow 54

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse yellow 54

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Introduction

Supercritical fluid dyeing (SFD) utilizing carbon dioxide (scCO₂) as the dyeing medium offers a sustainable and environmentally benign alternative to conventional aqueous dyeing methods for synthetic textiles like polyethylene terephthalate (PET). This technology eliminates water consumption and the subsequent generation of contaminated wastewater, a significant environmental concern in the textile industry.^{[1][2][3]} Supercritical CO₂, a state achieved above its critical temperature (31.1°C) and pressure (73.8 bar), possesses unique properties of high density, low viscosity, and high diffusivity, making it an excellent solvent for non-polar disperse dyes such as **Disperse Yellow 54**.^[1]

In the scCO₂ dyeing process, the polymer fiber swells, facilitating the diffusion of the dissolved dye into the polymer matrix.^[1] The solubility of the dye and the dyeing kinetics are readily controlled by adjusting the temperature and pressure of the system.^{[1][4]} This application note provides a detailed overview of the supercritical CO₂ dyeing of PET fabric with C.I. **Disperse Yellow 54**, including quantitative data on dyeing parameters and fastness properties, comprehensive experimental protocols, and diagrams illustrating the process workflow and underlying mechanism.

Data Presentation

The efficiency of supercritical CO₂ dyeing is highly dependent on key process parameters. The following tables summarize the operational conditions and resulting properties for the dyeing of PET with **Disperse Yellow 54**.

Table 1: Supercritical CO₂ Dyeing Parameters for PET with **Disperse Yellow 54**

Parameter	Range	Typical Value	Reference
Temperature (°C)	80 - 120	100 - 120	[5] [6] [7]
Pressure (MPa)	15 - 30	18 - 25	[5] [6] [8]
Dyeing Time (min)	20 - 90	60	[1] [6] [7]
Dye Concentration (% owf*)	0.2 - 2.0	1.0	[5]
CO ₂ Flow Rate	Variable	-	[9]
Cosolvent	Ethanol, Dimethyl Sulfoxide	Not always necessary	[8]

*owf: on the weight of fabric

Table 2: Influence of Process Parameters on Dye Uptake

Parameter Change	Effect on Dye Uptake	Rationale	Reference
Increasing Temperature	Increases	Enhanced dye solubility and polymer chain mobility.	[4][6][10][11]
Increasing Pressure	Generally Increases	Increased CO ₂ density and solvent power, enhancing dye solubility.[4][10][11] Effect may plateau or slightly decrease at very high pressures. [6]	
Increasing Time	Increases up to equilibrium	Allows for sufficient time for dye diffusion and sorption into the fiber.	[10][12]

Table 3: Colorfastness Properties of PET Dyed with **Disperse Yellow 54** in scCO₂

Fastness Test	Rating (ISO 105)
Washing Fastness	Good to Excellent (4-5)
Rubbing Fastness (Dry)	Good to Excellent (4-5)
Rubbing Fastness (Wet)	Good to Excellent (4-5)
Sublimation Fastness	Good

Note: Specific numerical data for L, a, b values and dye uptake percentages for **Disperse Yellow 54** were not consistently available across the searched literature and can vary significantly with process conditions. The fastness ratings are typical for disperse dyes on PET via scCO₂ dyeing.[9]*

Experimental Protocols

This section details the methodologies for the key experiments involved in the supercritical CO₂ dyeing of PET with **Disperse Yellow 54**.

Protocol 1: Preparation of PET Substrate

Objective: To prepare the PET fabric for dyeing by removing any impurities or finishing agents.

Materials:

- PET fabric
- Acetone
- Distilled water
- Drying oven

Procedure:

- Cut the PET fabric to the desired size and weigh it accurately.
- Wash the fabric with a non-ionic detergent in distilled water to remove any water-soluble impurities.
- Rinse the fabric thoroughly with distilled water.
- Perform a solvent extraction with acetone to remove any oils or waxes.[\[2\]](#)
- Rinse again with distilled water.
- Dry the fabric in an oven at 60°C for at least 10 hours or until a constant weight is achieved.
[\[6\]](#)
- Store the cleaned and dried fabric in a desiccator until use.

Protocol 2: Supercritical CO₂ Dyeing Process

Objective: To dye the prepared PET fabric with **Disperse Yellow 54** using a supercritical CO₂ dyeing apparatus.

Materials and Equipment:

- Prepared PET fabric
- C.I. **Disperse Yellow 54** dye powder
- High-pressure dyeing vessel (autoclave)
- High-pressure CO₂ pump
- Temperature and pressure controllers
- Heating system (e.g., heating jacket)
- CO₂ cylinder (high purity)

Procedure:

- Place the weighed PET fabric sample and the accurately weighed **Disperse Yellow 54** dye powder inside the dyeing vessel.^[1]
- Seal the vessel securely.
- Purge the system with gaseous CO₂ for several minutes to remove any air.
- Heat the vessel to the desired dyeing temperature (e.g., 100°C).^[6]
- Pressurize the vessel with liquid CO₂ using the high-pressure pump to the desired dyeing pressure (e.g., 18 MPa).^[6]
- Once the target temperature and pressure are reached and stable, start the dyeing process and maintain the conditions for the desired duration (e.g., 20-60 minutes).^[6] Circulation of the supercritical fluid may be employed to ensure even dyeing.
- After the dyeing time has elapsed, stop the CO₂ flow.

- Depressurize the vessel slowly and controllably. The CO₂ will transition to a gaseous state, leaving the undissolved dye as a powder.[1]
- The gaseous CO₂ can be collected and recycled.[2]
- Once the vessel has returned to atmospheric pressure, open it and remove the dyed fabric.

Protocol 3: Post-Dyeing Reduction Clearing

Objective: To remove any residual dye from the surface of the dyed fabric to improve fastness properties.

Materials:

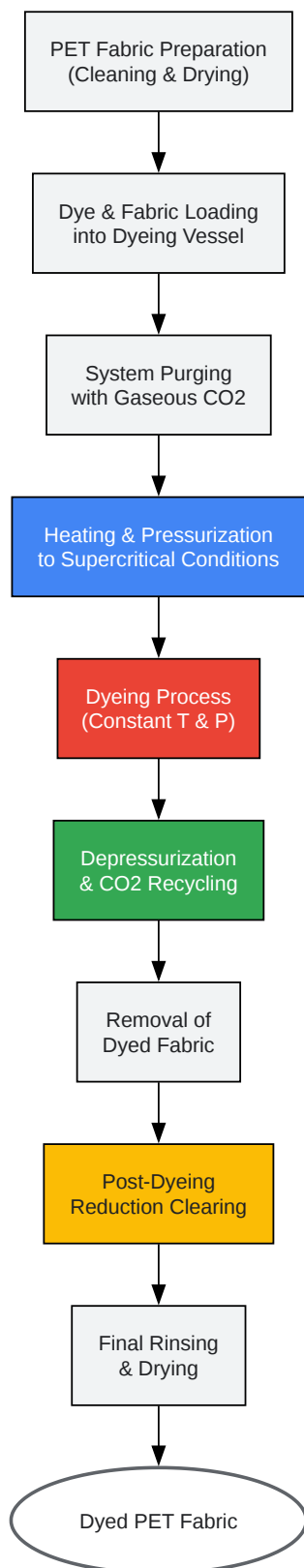
- Dyed PET fabric
- Sodium hydrosulfite (reducing agent)
- Sodium hydroxide
- Non-ionic detergent
- Beakers
- Heating and stirring apparatus
- Distilled water

Procedure:

- Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent in distilled water.
- Immerse the dyed fabric in the clearing bath and heat to 70-80°C for 10-20 minutes with gentle stirring.
- Remove the fabric and rinse it thoroughly with hot water, followed by cold water, until the rinse water is clear and pH neutral.

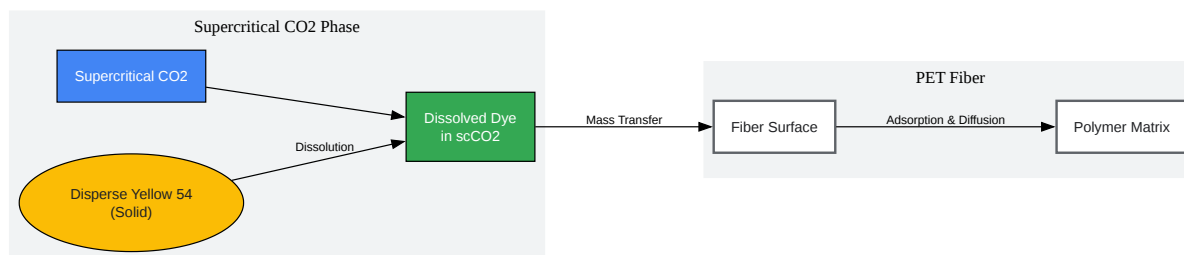
- Dry the cleaned fabric in an oven at a moderate temperature.

Mandatory Visualization



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Caption: Experimental workflow for supercritical CO₂ dyeing of PET.



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Caption: Mechanism of dye transport in supercritical CO₂ dyeing.

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